

Synonyms for 3,3',4,4'-Benzophenonetetracarboxylic dianhydride

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Compound of Interest

Compound Name: 4,4'-Carbonyldipthalic anhydride

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An In-depth Technical Guide to 3,3',4,4'-Benzophenonetetracarboxylic Dianhydride (BTDA) for Researchers and Drug Development Professionals

Introduction

3,3',4,4'-Benzophenonetetracarboxylic dianhydride, commonly known by its acronym BTDA, is an aromatic organic acid dianhydride of significant interest in the fields of polymer chemistry, materials science, and increasingly, in biomedical applications.[1][2] Its rigid benzophenone core, combined with the reactive anhydride groups, allows for the synthesis of high-performance polyimides with exceptional thermal stability, mechanical strength, and chemical resistance.[1][2][3] These properties have made BTDA a critical component in the aerospace, electronics, and automotive industries.[4][5] More recently, its derivatives are being explored for their potential in drug development, for instance, as inhibitors of enzymes like hexokinase II. This guide provides a comprehensive overview of BTDA, including its synonyms, key properties, experimental protocols for its use in polymer synthesis, and potential applications relevant to researchers and drug development professionals.

Nomenclature and Synonyms of 3,3',4,4'-Benzophenonetetracarboxylic Dianhydride

For clarity in research and communication, it is essential to be familiar with the various synonyms and identifiers for 3,3',4,4'-Benzophenonetetracarboxylic dianhydride.

Type	Name/Identifier
Preferred IUPAC Name	5,5'-Carbonyldi(2-benzofuran-1,3-dione)[1]
Common Abbreviation	BTDA[1][3][4][6]
Other Names	4,4'-Carbonyldiphthalic anhydride[1][4][7][8]
1,3-Isobenzofurandione, 5,5'-carbonylbis-[1][8]	
Benzophenonetetracarboxylic acid dianhydride[1][8]	
4,4'-Diphthalic anhydride ketone[1][6][8]	
5,5'-carbonylbis(2-benzofuran-1,3-dione)[6]	
4,4'-Carbonylbis[phthalic anhydride][6]	
3,3',4,4'-Tetracarboxybenzophenone dianhydride[8]	
CAS Number	2421-28-5[1]
EC Number	219-348-1[1]
PubChem CID	75498[1]

Physicochemical and Thermal Properties

The performance of BTDA-based materials is directly related to its inherent properties. The following table summarizes key quantitative data for BTDA.

Property	Value
Molecular Formula	C17H6O7[1]
Molar Mass	322.228 g·mol ⁻¹ [1]
Melting Point	218–222 °C (424–432 °F; 491–495 K)[1]
Appearance	White to off-white powder[2]
Solubility	Soluble in DMF (0.1 g/mL); reacts with water[9]
Vapor Pressure	<0.1 mmHg (0 °C)

Experimental Protocols

The primary application of BTDA in research is in the synthesis of polyimides. The following section provides a detailed, two-step experimental protocol for the preparation of a BTDA-based polyimide film, a common procedure in materials science and for developing novel biomaterials.

Synthesis of Poly(amic acid) (PAA) Precursor

This initial step involves the reaction of BTDA with an aromatic diamine to form a soluble poly(amic acid) solution.

Materials and Equipment:

- 3,3',4,4'-Benzophenonetetracarboxylic dianhydride (BTDA), high purity
- Aromatic diamine (e.g., 4,4'-oxydianiline, ODA)
- Anhydrous N,N-dimethylacetamide (DMAc) or N-methyl-2-pyrrolidone (NMP)
- Three-neck round-bottom flask
- Mechanical stirrer
- Nitrogen inlet and outlet

- Drying tube

Procedure:

- Drying of Monomers: Dry the BTDA and the aromatic diamine in a vacuum oven at a temperature appropriate for the specific diamine to remove any residual moisture.
- Reaction Setup: Assemble the three-neck flask with a mechanical stirrer and a nitrogen inlet/outlet. Ensure all glassware is thoroughly dried.
- Inert Atmosphere: Purge the flask with dry nitrogen gas to create an inert atmosphere.
- Diamine Dissolution: In the reaction flask, dissolve a specific molar amount of the chosen diamine in the anhydrous solvent. Stir the solution until the diamine is completely dissolved.
- BTDA Addition: Slowly add an equimolar amount of BTDA powder to the diamine solution under a continuous nitrogen purge. The addition should be gradual to control the reaction exotherm.
- Polymerization: Continue stirring the reaction mixture at room temperature for 24 hours under a nitrogen atmosphere. The viscosity of the solution will gradually increase as the poly(amic acid) forms.

Thermal Imidization to Polyimide Film

The PAA solution is then cast into a film and thermally treated to induce cyclodehydration, resulting in the final polyimide.

Materials and Equipment:

- Poly(amic acid) solution from the previous step
- Clean glass plates
- Doctor blade or spin coater
- Programmable oven or vacuum oven

Procedure:

- **Film Casting:** Pour the viscous PAA solution onto a clean, flat glass substrate. Use a doctor blade to cast a film of uniform thickness.
- **Solvent Evaporation:** Place the cast film in an oven at 80°C for 2 hours to slowly evaporate the bulk of the solvent.[\[10\]](#)
- **Staged Heating for Imidization:** Subject the film to a staged heating process in a nitrogen-purged or vacuum oven to gradually remove the remaining solvent and induce imidization. A typical heating profile is as follows:[\[10\]](#)
 - 150°C for 1 hour
 - 250°C for 1 hour
 - 350°C for 1 hour to ensure complete imidization
- **Cooling and Film Removal:** After the thermal treatment, allow the film to cool slowly to room temperature to minimize residual stress. The freestanding polyimide film can then be carefully peeled from the glass substrate, sometimes facilitated by immersion in warm deionized water.

Characterization of BTDA-Based Polyimides

Proper characterization is crucial to ensure the synthesized polyimide possesses the desired properties.

Technique	Purpose	Typical Results for BTDA-based Polyimides
Fourier-Transform Infrared (FTIR) Spectroscopy	To confirm the conversion of poly(amic acid) to polyimide.	Disappearance of N-H and amide C=O stretching bands of PAA. Appearance of characteristic imide absorption bands around 1780 cm^{-1} (asymmetrical C=O stretch), 1720 cm^{-1} (symmetrical C=O stretch), and 720 cm^{-1} (imide ring deformation).[6]
Thermogravimetric Analysis (TGA)	To evaluate the thermal stability of the polyimide.	Decomposition temperatures often exceed 500°C in an inert atmosphere.[6] For a BTDA-ODA polyimide, the 5% mass loss temperature can be around 560°C .[11]
Differential Scanning Calorimetry (DSC)	To determine the glass transition temperature (T_g).	The T_g can vary significantly depending on the diamine used. For a BTDA-ODA polyimide, the T_g is approximately 275°C .[11]

Applications in Research and Drug Development

While the primary use of BTDA is in high-performance polymers, its derivatives are gaining attention in the biomedical field.

- **Biomaterials:** The excellent mechanical properties and biocompatibility of some polyimides make them suitable for use in medical devices and implants.
- **Drug Delivery:** The tunable properties of BTDA-based polymers could be exploited for controlled drug release applications.

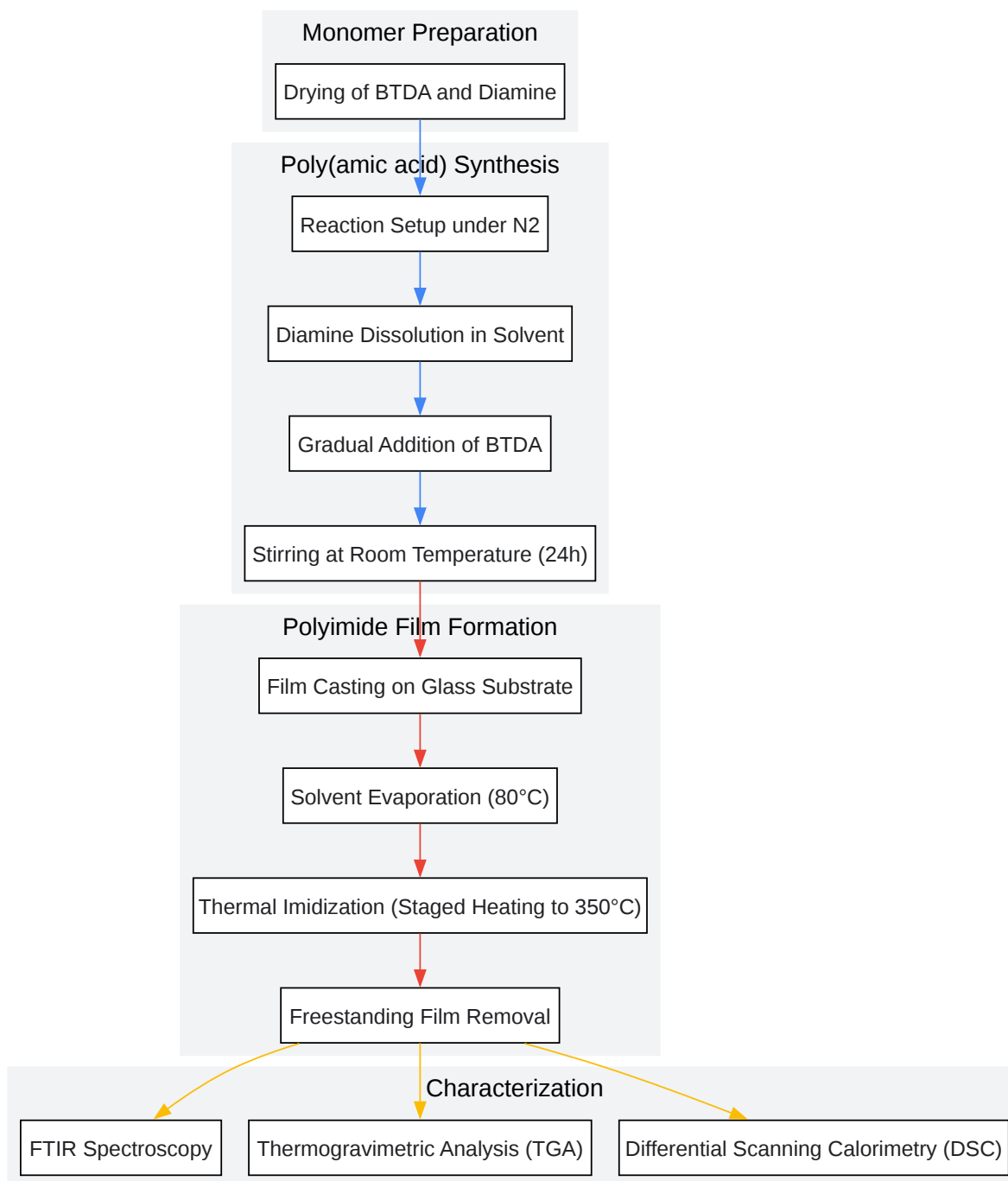
- **Enzyme Inhibition:** A study has shown that derivatives of BTDA can act as inhibitors of hexokinase II, an enzyme often overexpressed in cancer cells.[\[12\]](#) This suggests a potential avenue for the development of novel therapeutic agents. The most active derivative in the study, containing a 3-hydroxyphenyl moiety, was able to decrease the mass of differentiated P19dCs cells by 30% at a concentration of 100 μ M and reduce hexokinase activity in a dose-dependent manner.[\[12\]](#)

Visualizing Experimental and Logical Workflows

Experimental Workflow for BTDA-Based Polyimide Synthesis

The following diagram illustrates the key stages in the synthesis and characterization of polyimide films from BTDA.

Experimental Workflow for BTDA-Based Polyimide Synthesis

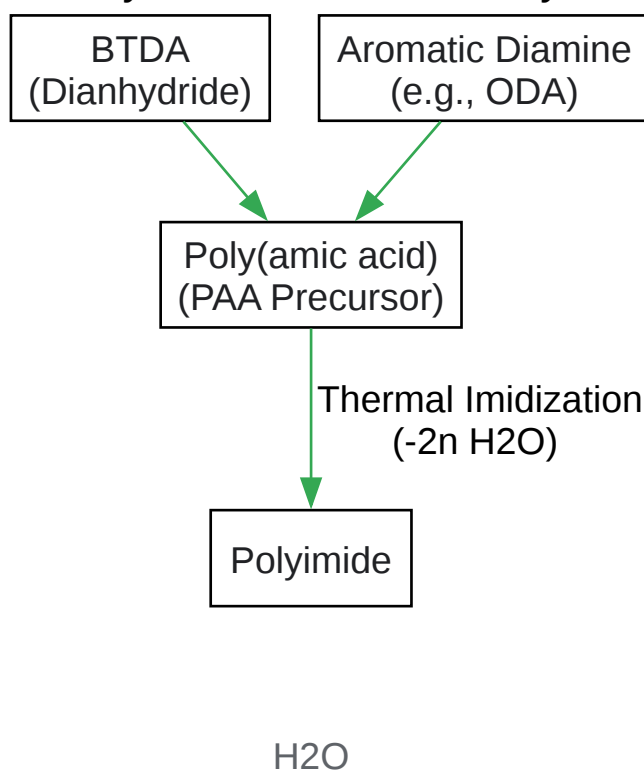
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Caption: Workflow for the synthesis and characterization of BTDA-based polyimide films.

Reaction Pathway for BTDA-Based Polyimide Synthesis

This diagram illustrates the chemical transformation from monomers to the final polyimide structure.

Reaction Pathway for BTDA-Based Polyimide Synthesis



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Caption: Chemical reaction pathway for the formation of polyimides from BTDA and a diamine.

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